

controlled substance handling for **Lugduname** research

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Compound of Interest

Compound Name: *Lugduname*
CAS No.: *180045-75-4*
Cat. No.: *B15722844*

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Lugduname is Not a Controlled Substance

Initial research indicates that **Lugduname**, an artificial sweetener, is not classified as a controlled substance by the Drug Enforcement Administration (DEA) or any other major regulatory body. The DEA maintains comprehensive lists of scheduled substances, and **Lugduname** does not appear on these lists.^{[1][2][3][4][5]} Therefore, the specific requirements for handling controlled substances, such as secure storage, detailed record-keeping, and DEA registration, do not apply to **Lugduname**.

While not a controlled substance, **Lugduname** is an extremely potent compound, estimated to be 220,000 to 300,000 times sweeter than sucrose.^{[6][7]} Due to this high potency and the limited availability of safety and toxicological data, it is not approved for commercial use as a food additive.^{[8][9]} Its use is currently limited to research settings.^{[7][8]}

Given its potency, researchers and scientists must handle **Lugduname** with appropriate laboratory safety protocols to minimize exposure and ensure a safe working environment. The following application notes and protocols are provided as a guide for the safe handling of this potent, non-scheduled chemical compound in a research context.

Application Notes for Lugduname Research

1. Introduction

Lugduname [N-(4-cyanophenyl)-N-(2,3-methylenedioxybenzyl)guanidinoacetic acid] is a member of a family of potent sweeteners characterized by a guanidinoacetic acid functional group.[6] Its primary known biological activity is as a potent agonist of the T1R2/T1R3 sweet taste receptor.[8] This interaction triggers a G protein-coupled signaling cascade, leading to the perception of intense sweetness.[8] Due to its extreme potency, **Lugduname** is a valuable tool for studying the structure-activity relationships of sweet taste receptors.[8]

2. Research Applications

- **Taste Receptor Research:** Investigating the molecular mechanisms of sweet taste perception and the structure-function relationships of the T1R2/T1R3 receptor.
- **Sweetener Development:** Serving as a reference compound in the development of novel high-potency sweeteners.
- **Neurobiology of Taste:** Studying the neural pathways and processing of sweet taste signals in the brain.

3. Data Summary

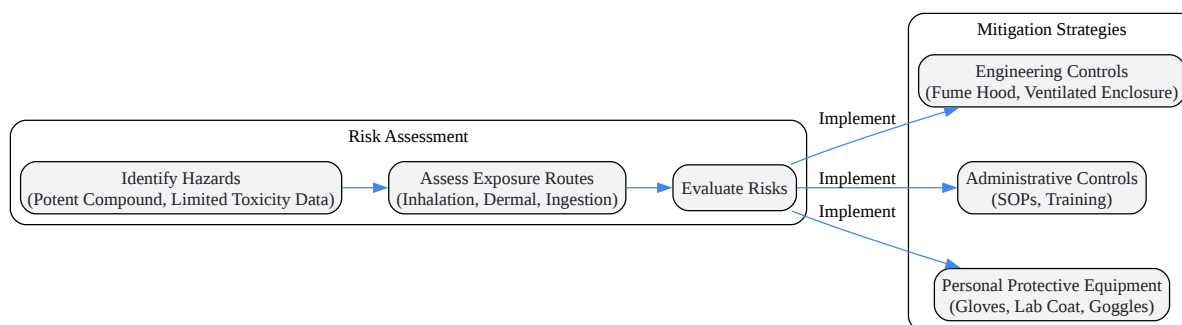
Property	Value	Source
Sweetness Potency	220,000 - 300,000 times sucrose	[6][7]
Chemical Formula	C18H16N4O4	[7]
Molecular Weight	352.34 g/mol	[7]
CAS Number	180045-75-4	[7][8]
Storage Conditions	Powder: -20°C for long term. In solvent: -80°C for up to one year.	[7]

Experimental Protocols for Safe Handling

1. Risk Assessment and Mitigation

A thorough risk assessment should be conducted before any work with **Lugduname** begins. The primary hazards are inhalation of the powder and dermal or mucosal contact.

- Workflow Diagram for Risk Assessment:



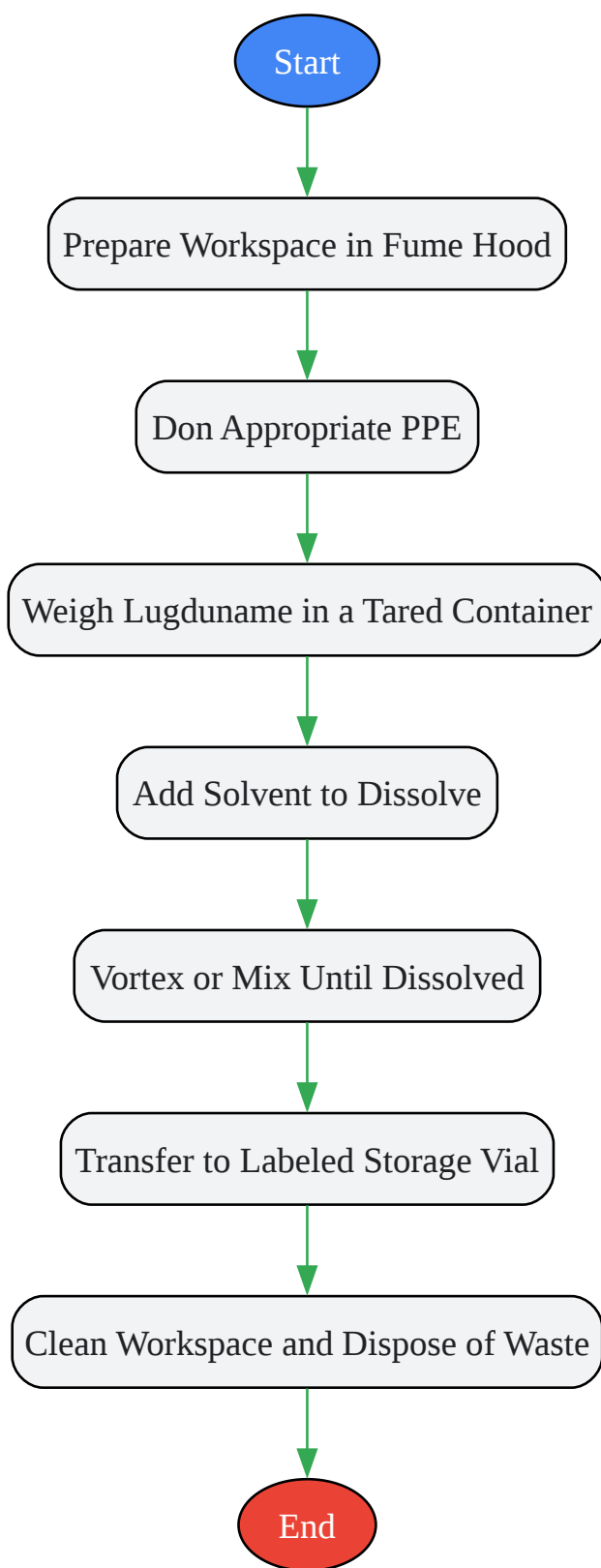
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Risk assessment and mitigation workflow.

2. Standard Operating Procedure (SOP) for Weighing and Solution Preparation

This protocol outlines the steps for safely weighing **Lugduname** powder and preparing stock solutions.

- Experimental Workflow Diagram:



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Workflow for weighing and solution preparation.

Methodology:

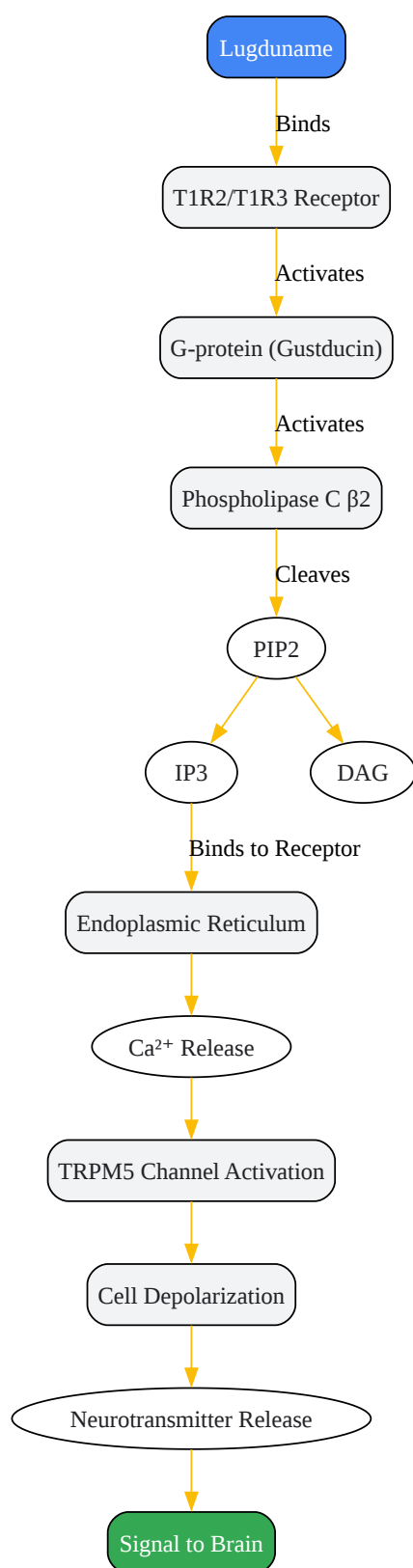
- Preparation: All handling of solid **Lugduname** should be performed in a certified chemical fume hood or a ventilated balance enclosure to prevent inhalation of the powder.
- Personal Protective Equipment (PPE): Wear a lab coat, nitrile gloves, and chemical splash goggles at all times.
- Weighing:
 - Use an analytical balance with a draft shield.
 - Tare a clean, appropriate weighing vessel (e.g., a glass vial).
 - Carefully transfer the desired amount of **Lugduname** to the vessel using a spatula. Avoid creating dust.
 - Close the container of the stock powder immediately after use.
- Solubilization:
 - Add the appropriate solvent (e.g., DMSO, ethanol) to the weighing vessel containing the **Lugduname** powder.
 - Cap the vessel and vortex or mix gently until the solid is completely dissolved.
- Storage:
 - Transfer the prepared stock solution to a clearly labeled storage vial. The label should include the compound name, concentration, solvent, date of preparation, and your initials.
 - Store the solution at the recommended temperature (-20°C or -80°C).^[7]
- Decontamination and Waste Disposal:
 - Wipe down the balance and surrounding work area with an appropriate solvent (e.g., 70% ethanol) to decontaminate any residual powder.

- Dispose of all contaminated materials (e.g., weigh boats, pipette tips, gloves) in a designated chemical waste container in accordance with your institution's guidelines.

3. Signaling Pathway of Sweet Taste Perception

Lugduname acts as an agonist on the T1R2/T1R3 G protein-coupled receptor. The binding of **Lugduname** initiates an intracellular signaling cascade.

- Signaling Pathway Diagram:



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Simplified sweet taste signaling pathway.

Disclaimer: These protocols are intended as a general guide for research purposes only. All laboratory work should be conducted in accordance with your institution's safety policies and regulations. A comprehensive, site-specific risk assessment should be performed before handling **Lugduname**.

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